

# Application Notes and Protocols for Screening RU-301 Efficacy

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## Compound of Interest

Compound Name: RU-301

Cat. No.: B610589

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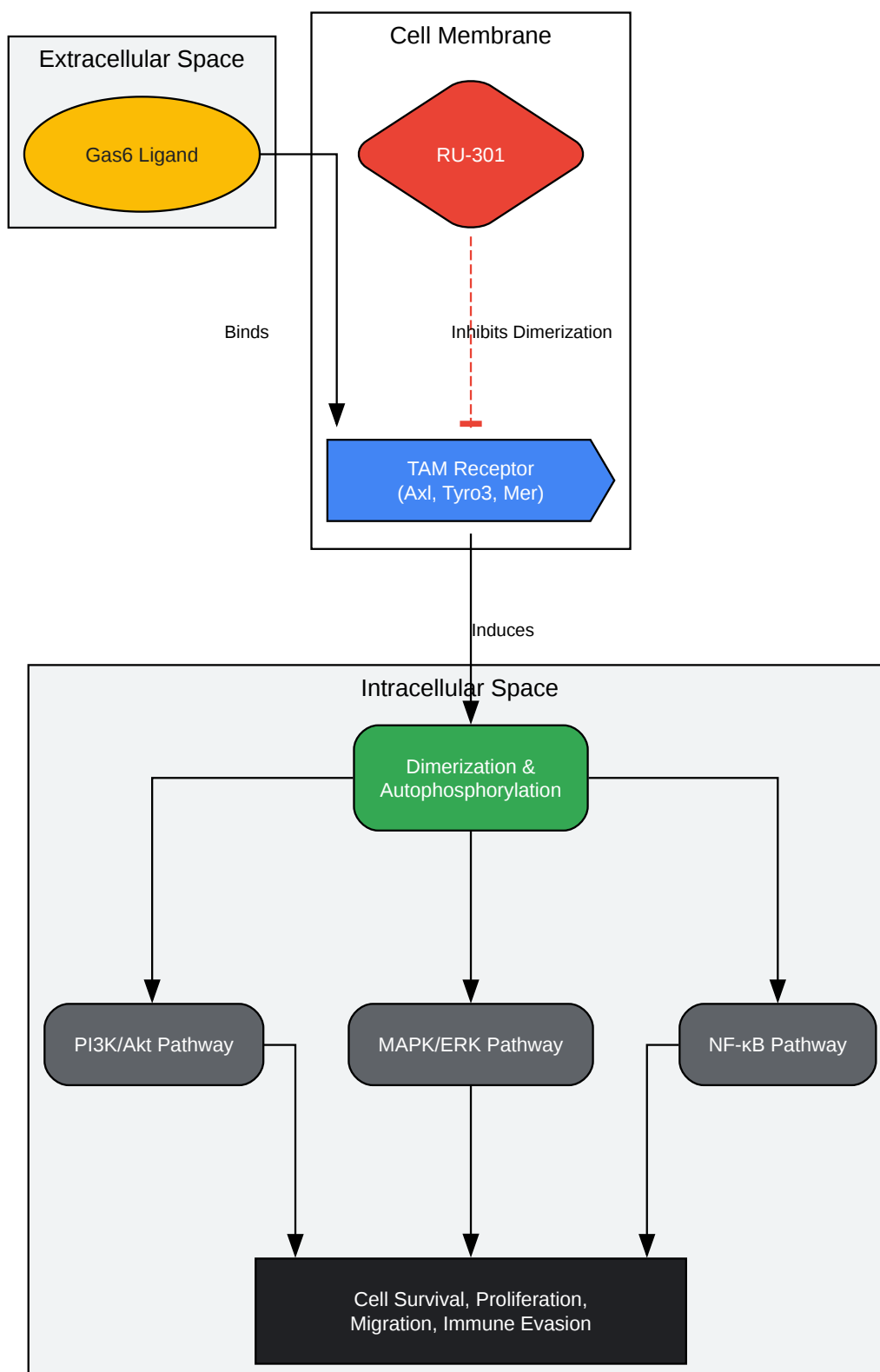
For Researchers, Scientists, and Drug Development Professionals

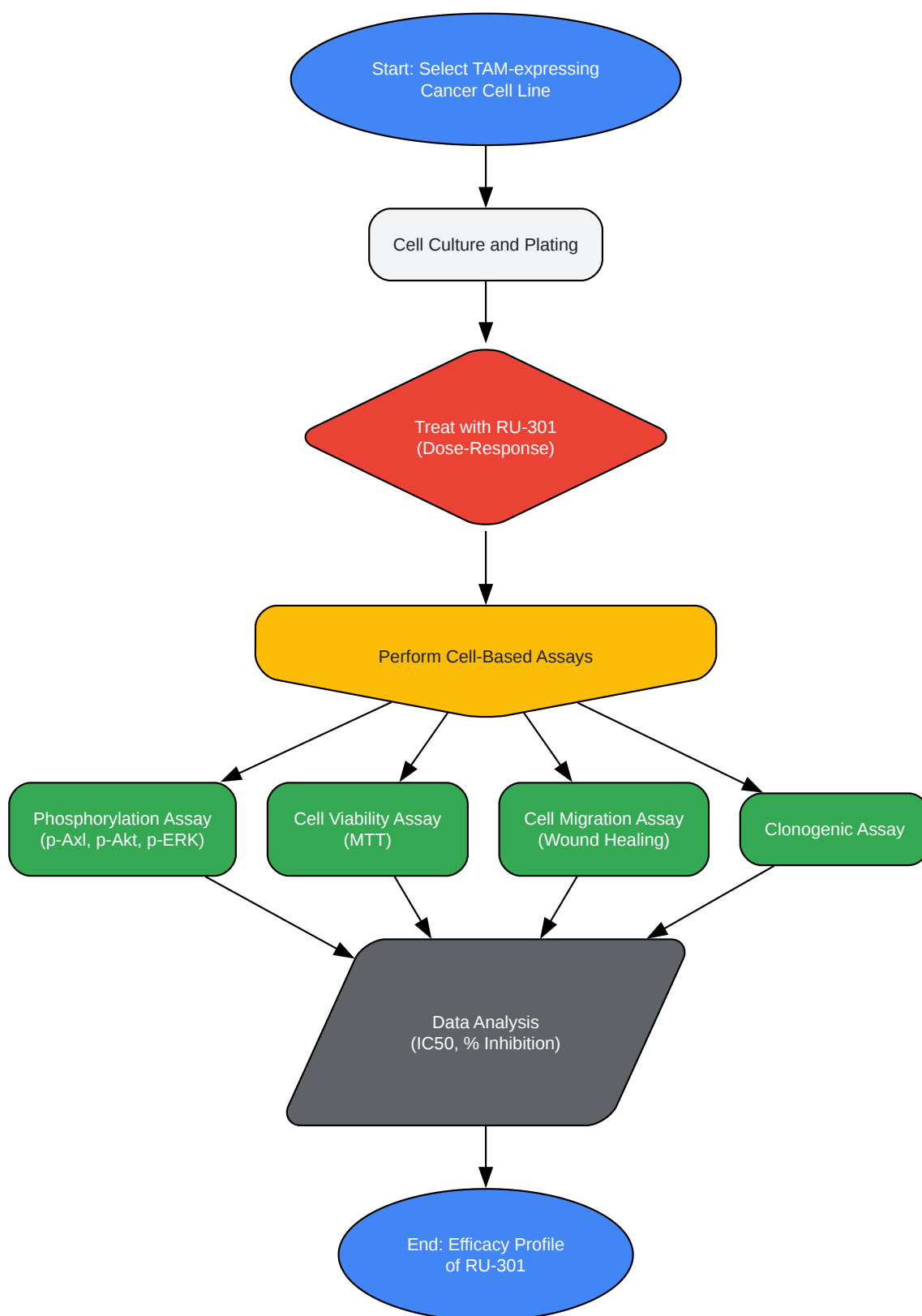
## Introduction

**RU-301** is a small molecule inhibitor that functions as a pan-TAM (Tyro3, Axl, Mer) receptor tyrosine kinase inhibitor.[1] It competitively blocks the dimerization site of these receptors, preventing their activation by the ligand Gas6.[1] The TAM receptors are implicated in various oncogenic processes, including cell survival, proliferation, migration, and immune evasion, primarily through the activation of downstream signaling pathways such as PI3K/Akt, MAPK/ERK, and NF- $\kappa$ B.[2] Overexpression of TAM receptors is associated with poor prognosis and drug resistance in several cancers.[3] These application notes provide detailed protocols for a suite of cell-based assays to effectively screen and characterize the efficacy of **RU-301** in vitro.

## Mechanism of Action of RU-301

The following diagram illustrates the signaling pathway of TAM receptors and the inhibitory action of **RU-301**.





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## References

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- 3. Clonogenic Assay [bio-protocol.org]
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